

# benzeneselenol safety precautions and handling guidelines

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## Compound of Interest

Compound Name: Benzeneselenol

Cat. No.: B1242743

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An In-depth Technical Guide to **Benzeneselenol**: Safety Precautions and Handling Guidelines

For Researchers, Scientists, and Drug Development Professionals

**Benzeneselenol** (also known as phenylselenol or selenophenol) is a versatile organoselenium reagent frequently employed in organic synthesis.<sup>[1][2]</sup> Its utility, however, is matched by its significant toxicity and hazardous nature, necessitating stringent safety protocols and handling procedures. This guide provides a comprehensive overview of the essential safety information, handling guidelines, and emergency procedures for **benzeneselenol** to ensure its safe use in a laboratory setting.

## Section 1: Physicochemical and Toxicological Profile

A thorough understanding of **benzeneselenol**'s properties is fundamental to its safe handling.

### Physical and Chemical Properties

**Benzeneselenol** is a colorless to yellow, malodorous liquid with a pungent odor.<sup>[1][3]</sup> It is air-sensitive and can oxidize, which is often indicated by a yellow discoloration due to the formation of diphenyl diselenide.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Benzeneselenol**

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> SeH[1][4]   |
| Molecular Weight  | 157.07 g/mol [4][5]   |
| CAS Number        | 645-96-5[1][4][5]   |
| Appearance        | Colorless to yellow clear liquid[6][7]  |
| Odor              | Pungent, extremely foul[1][3]   |
| Density           | 1.479 g/mL at 25 °C[1][4]   |
| Boiling Point     | 183 °C @ 760 mmHg[3]; 71-72 °C @ 18 mmHg[1][4]  |
| Flash Point       | 70 °C (158 °F)[3]   |
| Refractive Index  | n <sub>20/D</sub> 1.616[1][4]   |
| Solubility        | Not miscible or difficult to mix in water.[1]<br>Soluble in most organic solvents.[1] |
| Stability         | Stable under normal conditions, but sensitive to air.[3]                              |

## Toxicological Data and Hazard Information

**Benzeneselenol** is acutely toxic and poses significant health risks upon exposure. It is classified as toxic if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure.[6][8][9] Furthermore, it is very toxic to aquatic life with long-lasting effects.[6][8][9]

Table 2: GHS Hazard Classification

| Hazard Class                                       | Category   | GHS Pictograms                          | Signal Word      | Hazard Statements  |
|--|------------|---|------------------|--|
| Acute Toxicity, Oral                               | Category 3 | GHS06 (Skull and crossbones)<br>[2][10] | Danger[2][4][10] | H301: Toxic if swallowed.[6][8][9]   |
| Acute Toxicity, Inhalation                         | Category 3 | GHS06 (Skull and crossbones)<br>[2][10] | Danger[2][4][10] | H331: Toxic if inhaled.[6][8][9]   |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 2 | GHS08 (Health hazard)[2][10]            | Danger[2][4][10] | H373: May cause damage to organs through prolonged or repeated exposure.[6][8][11] |
| Hazardous to the Aquatic Environment, Acute        | Category 1 | GHS09 (Environment)[2][10]              | Danger[2][4][10] | H400: Very toxic to aquatic life.[11]  |
| Hazardous to the Aquatic Environment, Chronic      | Category 1 | GHS09 (Environment)[2][10]              | Danger[2][4][10] | H410: Very toxic to aquatic life with long lasting effects.[2][6][8]               |

Table 3: Occupational Exposure Limits for Selenium Compounds

| Regulatory Body | Limit        | Value                     |
|-----------------|--------------|---------------------------|
| ACGIH TLV       | TWA (as Se)  | 0.2 mg/m <sup>3</sup> [3] |
| OSHA PEL        | TWA (as Se)  | 0.2 mg/m <sup>3</sup> [3] |
| NIOSH IDLH      | IDLH (as Se) | 1 mg/m <sup>3</sup> [3]   |

## Section 2: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to mitigate the risks associated with **benzeneselenol**.

### Engineering Controls and Personal Protective Equipment (PPE)

- **Engineering Controls:** Always handle **benzeneselenol** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.<sup>[3]</sup> Eyewash stations and safety showers must be readily accessible.
- **Eye and Face Protection:** Wear tight-sealing chemical safety goggles.
- **Skin and Body Protection:** Wear appropriate protective gloves and a lab coat.<sup>[3]</sup> Inspect gloves for integrity before use.<sup>[11]</sup> Given the hazards of related aromatic compounds, gloves made of Viton® or Silver Shield® are recommended for extended contact. Nitrile gloves offer minimal protection and must be changed immediately after a splash.
- **Respiratory Protection:** If engineering controls are insufficient or exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator with an appropriate cartridge must be used.<sup>[3]</sup> For high airborne concentrations, a positive-pressure supplied-air respirator may be required.

### Safe Handling Practices

- Avoid all contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.<sup>[3]</sup>
- Do not eat, drink, or smoke in areas where **benzeneselenol** is handled or stored.<sup>[6][8]</sup>
- Keep the compound away from heat, sparks, open flames, and other ignition sources.<sup>[3][11]</sup>
- Use only non-sparking tools.
- Wash hands and any exposed skin thoroughly after handling.<sup>[3]</sup>

## Storage Requirements

- Store in a cool, dry, and well-ventilated area.[3][11]
- Keep containers tightly closed to prevent oxidation and leakage.[3][11]
- Store in a locked cabinet or other secure location.[3]
- **Benzeneselenol** is air-sensitive; consider storage under an inert atmosphere (e.g., nitrogen or argon).[3]
- Store away from incompatible materials, such as strong oxidizing agents.[3]

## Section 3: Emergency and First Aid Procedures

Immediate and appropriate response to an exposure or spill is critical.

### First Aid Measures

Immediate medical attention is required for all routes of exposure.[3][11]

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[3][11]
- In case of Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[3][11]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[3][11]
- If Swallowed: Call a physician or poison control center immediately.[3] Rinse mouth. Do not induce vomiting.

### Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Ensure adequate ventilation. Wear full personal protective equipment.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, surface water, or the sanitary sewer system.[3]
- Methods for Containment and Cleaning Up: Remove all sources of ignition.[3] Absorb the spill with inert, non-combustible material (e.g., sand, silica gel, earth).[3] Collect the absorbed material and place it into a suitable, closed, and labeled container for hazardous waste disposal.[3]

## Section 4: Waste Disposal

**Benzeneselenol** and any contaminated materials must be treated as hazardous waste.[1] Dispose of contents and container in accordance with all applicable local, regional, national, and international regulations.[3][11] Avoid release to the environment.[1][6][9]

## Section 5: Experimental Protocol Example: Synthesis of Benzeneselenol

Detailed toxicological experimental protocols are highly specific and not available in general safety literature. Researchers must consult specialized toxicological publications for such methodologies. However, a representative synthetic protocol is provided below for informational purposes, adapted from a procedure in Organic Syntheses.[3] This procedure should only be performed after a thorough, site-specific risk assessment.

Objective: To prepare **benzeneselenol** from bromobenzene and selenium.

Materials:

- Bromobenzene (0.5 mole)
- Magnesium turnings (0.5 gram-atom)
- Anhydrous diethyl ether (500 mL)
- Dry, powdered black selenium (0.48 gram-atom)
- Hydrochloric acid, concentrated (75 mL)

- Cracked ice (600 g)
- Calcium chloride
- Inert gas supply (Nitrogen or Argon)

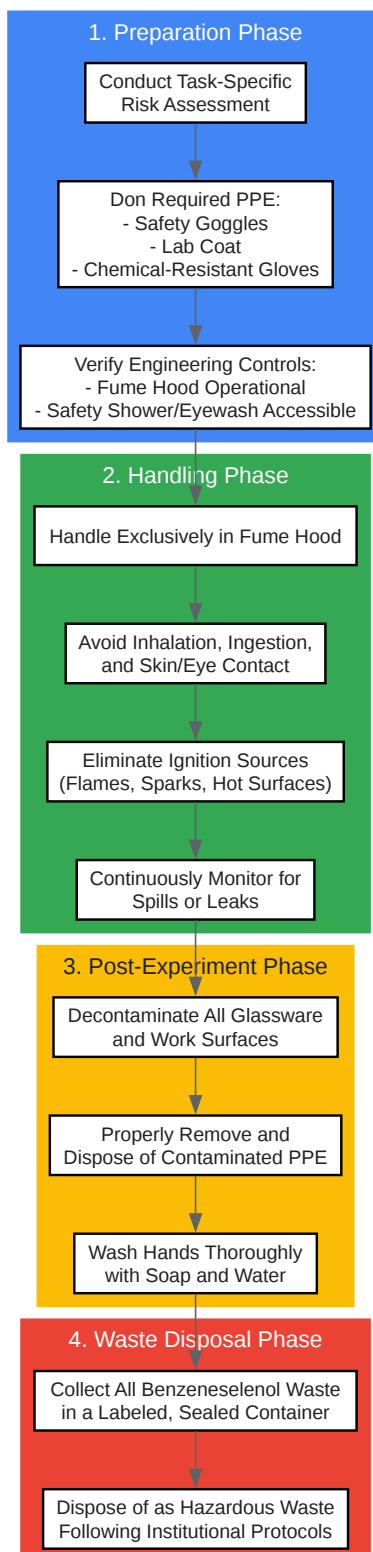
Procedure:

- Warning: This procedure involves highly toxic and malodorous compounds. All operations must be conducted in a well-ventilated fume hood. Wear appropriate PPE.
- Set up a three-necked flask equipped with a mechanical stirrer, a reflux condenser with an inert gas inlet, and an addition funnel.
- Prepare phenylmagnesium bromide in the flask by reacting bromobenzene with magnesium in anhydrous diethyl ether under an inert atmosphere.[3]
- Once the Grignard reagent is formed, replace the addition funnel with a setup to allow the gradual addition of the dry selenium powder.
- Add the selenium powder portion-wise at a rate that maintains a gentle reflux of the ether.
- After the addition is complete, continue stirring for an additional 30 minutes.[3]
- Carefully pour the reaction mixture onto cracked ice.
- Acidify the mixture by adding concentrated hydrochloric acid with stirring.[3]
- Separate the ether layer. Extract the aqueous layer with an additional portion of ether.
- Combine the organic extracts and dry over calcium chloride.[3]
- Remove the ether by distillation on a steam bath.
- Distill the residue under reduced pressure to collect the **benzeneselenol** product (b.p. 57–59°C/8 mm).[3]

## Section 6: Diagrams and Workflows

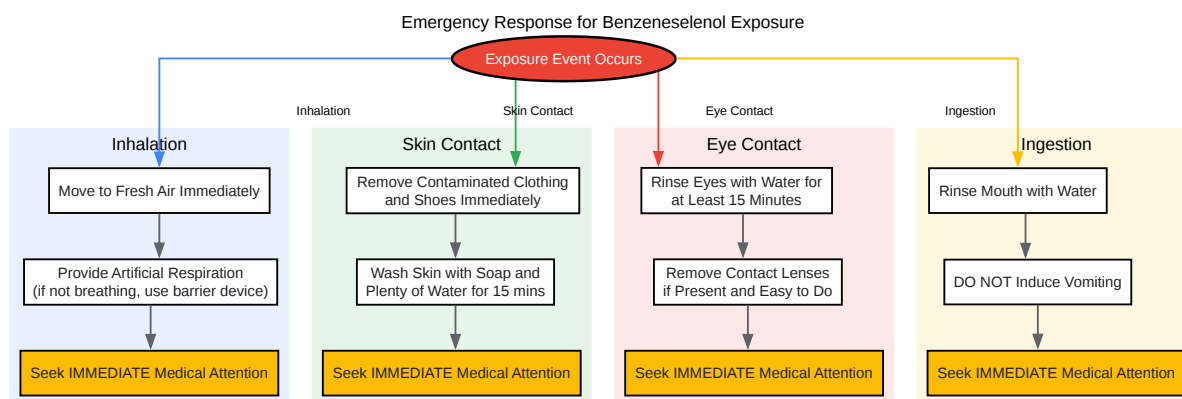
Visual aids are crucial for reinforcing safety procedures and logical workflows.

#### Benzeneselenol Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **benzeneselenol**.



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Caption: First aid procedures for different routes of exposure.

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